

"N-(1-ethynylcyclohexyl)benzenesulfonamide structural analysis"

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Compound of Interest

Compound Name:	N-(1-ethynylcyclohexyl)benzenesulfonamide
CAS No.:	866008-78-8
Cat. No.:	B2864788

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Title: **N-(1-ethynylcyclohexyl)benzenesulfonamide** Structural Analysis: Synthesis, Characterization, and Mechanistic Utility in Drug Discovery

Abstract **N-(1-ethynylcyclohexyl)benzenesulfonamide** (CAS 866008-78-8)[1] is a structurally unique compound that merges a benzenesulfonamide pharmacophore with a sterically demanding ethynylcyclohexyl moiety. This whitepaper provides a comprehensive technical guide on its de novo synthesis, structural characterization (NMR, IR, HRMS), and its utility as a bioorthogonal building block in modern drug discovery.

Introduction & Pharmacological Relevance

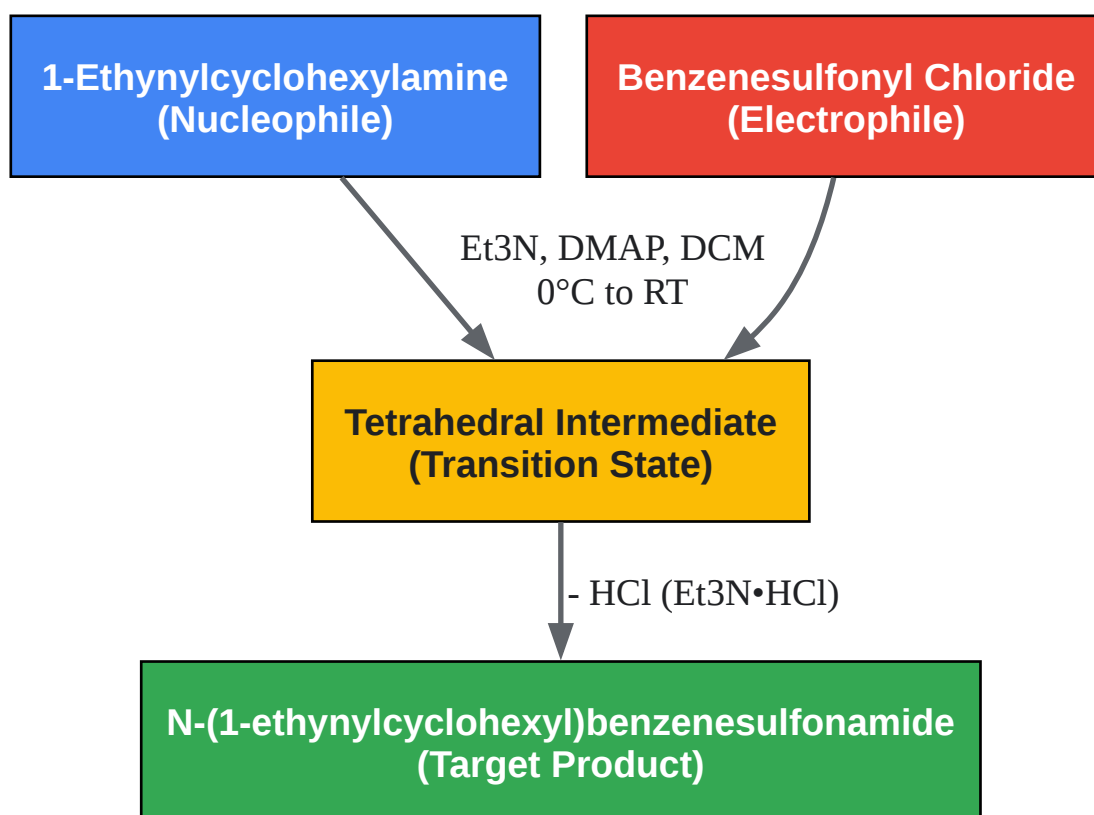
Sulfonamides are a cornerstone of medicinal chemistry, frequently utilized as carbonic anhydrase inhibitors, anti-inflammatories, and antimicrobial agents. The introduction of an ethynylcyclohexyl group to the sulfonamide nitrogen (as seen in CAS 866008-78-8)[2] serves a dual purpose in advanced drug design:

- **Steric Shielding:** The bulky cyclohexane ring protects the sulfonamide linkage from rapid enzymatic hydrolysis in vivo, enhancing metabolic stability.
- **Bioorthogonal Handle:** The terminal alkyne (ethynyl group) is a prime candidate for Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC). This allows researchers to "click" the sulfonamide pharmacophore onto targeted delivery vectors, fluorophores, or larger macromolecular scaffolds without disrupting native biological processes.

De Novo Synthesis & Reaction Mechanism

The synthesis of **N-(1-ethynylcyclohexyl)benzenesulfonamide** is achieved via the nucleophilic substitution of benzenesulfonyl chloride by 1-ethynylcyclohexylamine[3].

Mechanistic Causality: The reaction is typically driven by a non-nucleophilic base such as triethylamine (Et_3N), with 4-dimethylaminopyridine (DMAP) acting as a nucleophilic catalyst[4]. DMAP attacks the sulfonyl chloride to form a highly electrophilic sulfonylpyridinium intermediate. The primary amine of 1-ethynylcyclohexylamine[5] then attacks this intermediate, forming a tetrahedral transition state before collapsing to yield the final sulfonamide and regenerating the DMAP catalyst.



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Figure 1: Mechanistic workflow for the synthesis of **N-(1-ethynylcyclohexyl)benzenesulfonamide**.

Experimental Methodology: Step-by-Step Protocol

Self-Validating Protocol for the Synthesis of **N-(1-ethynylcyclohexyl)benzenesulfonamide**

- **Preparation:** In an oven-dried 100 mL round-bottom flask under an argon atmosphere, dissolve 1-ethynylcyclohexylamine (1.0 equiv, 10 mmol)[5] in 30 mL of anhydrous dichloromethane (DCM).
- **Catalyst & Base Addition:** Add triethylamine (1.5 equiv, 15 mmol) and DMAP (0.1 equiv, 1 mmol).
 - **Causality:** Et₃N acts as the stoichiometric acid scavenger to drive the equilibrium forward, while DMAP accelerates the reaction by forming the highly reactive sulfonylpyridinium species[4].
- **Electrophile Addition:** Cool the mixture to 0 °C using an ice bath. Slowly add benzenesulfonyl chloride (1.1 equiv, 11 mmol) dropwise over 15 minutes.
 - **Causality:** Dropwise addition at 0 °C prevents exothermic side reactions and minimizes the formation of bis-sulfonylated byproducts.
- **Reaction Propagation:** Remove the ice bath and allow the reaction to stir at room temperature for 12 hours. Monitor via TLC (Hexanes/EtOAc 3:1) until the primary amine is completely consumed.
- **Quench and Wash (Self-Validation):**
 - Wash the organic layer with 1M HCl (2 × 20 mL). **Causality:** This selectively protonates and removes unreacted 1-ethynylcyclohexylamine, Et₃N, and DMAP into the aqueous phase.
 - Wash with saturated NaHCO₃ (20 mL) to neutralize residual acid.

- Wash with Brine (20 mL). Causality: Brine disrupts any emulsions and pre-dries the organic layer by drawing out dissolved water.
- Purification: Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure. Purify the crude residue via flash column chromatography (silica gel, gradient 10-20% EtOAc in Hexanes) to afford the pure product as a solid.

Structural Characterization Data

The structural integrity of the synthesized **N-(1-ethynylcyclohexyl)benzenesulfonamide**^[6] must be verified using orthogonal analytical techniques. The table below summarizes the expected quantitative data for structural validation.

Analytical Technique	Signal / Peak	Assignment & Interpretation
^1H NMR (400 MHz, CDCl_3)	δ 7.95 (d, J = 7.5 Hz, 2H)	Aromatic ortho-protons (adjacent to the electron-withdrawing sulfonyl group).
δ 7.50 - 7.65 (m, 3H)	Aromatic meta- and para-protons.	
δ 4.85 (br s, 1H)	Sulfonamide N-H (broad due to quadrupolar relaxation and proton exchange).	
δ 2.35 (s, 1H)	Terminal alkyne C-H (characteristic sharp singlet).	
δ 1.20 - 2.05 (m, 10H)	Cyclohexyl ring CH_2 protons (sterically constrained multiplets).	
^{13}C NMR (100 MHz, CDCl_3)	δ 143.2, 132.5, 128.9, 127.1	Aromatic carbons (C-S, C-para, C-meta, C-ortho).
δ 85.2, 71.3	Alkyne carbons ($\text{C}\equiv\text{C}$ and $\text{C}\equiv\text{C-H}$, respectively)[4].	
δ 52.4	Quaternary cyclohexyl carbon (C1 attached to Nitrogen).	
δ 35.1, 25.2, 22.4	Cyclohexyl methylene carbons (C2/C6, C4, C3/C5).	
FT-IR (ATR, cm^{-1})	3285	N-H stretch (sulfonamide).
3250	Terminal alkyne $\equiv\text{C-H}$ stretch.	
2110	Alkyne $\text{C}\equiv\text{C}$ stretch (weak but diagnostic).	
1330, 1160	Asymmetric and symmetric S=O stretches.	

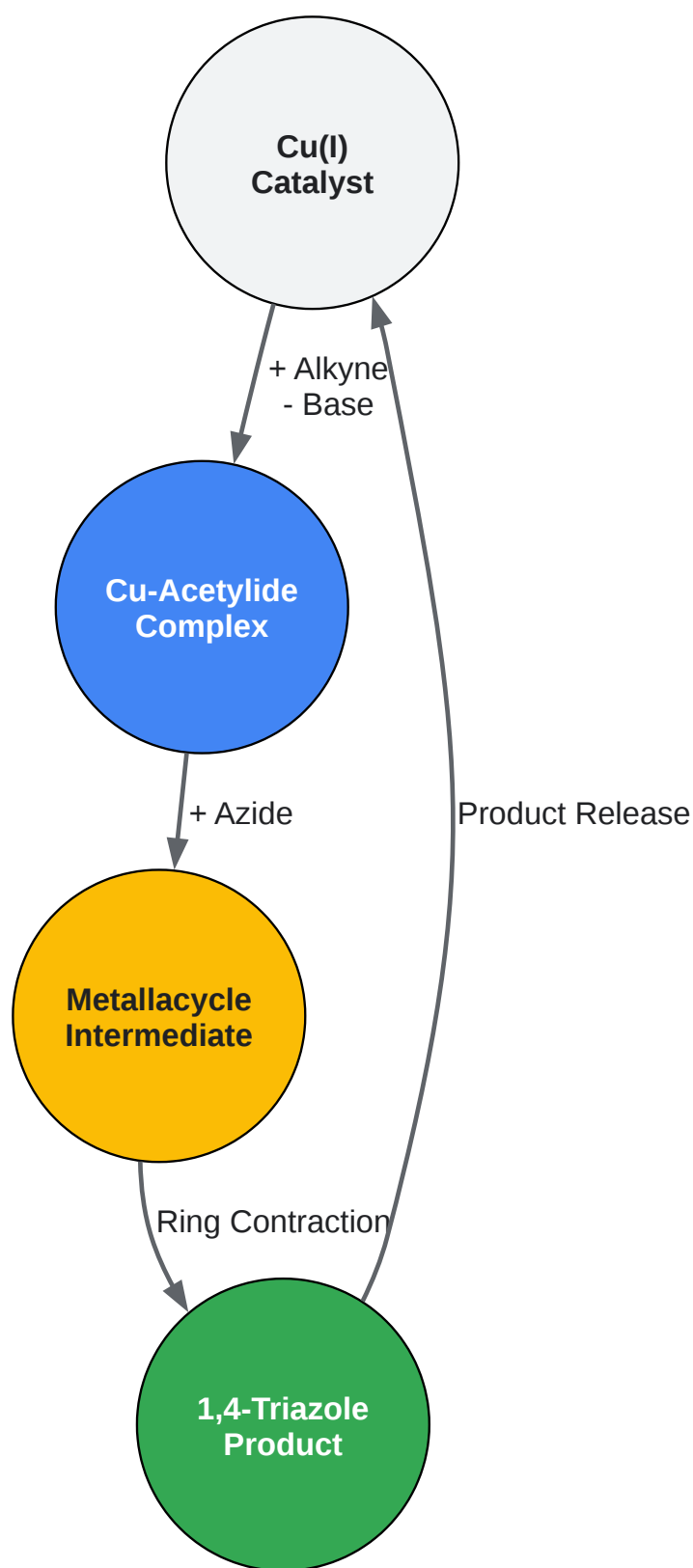
HRMS (ESI-TOF)

m/z 264.1053

[M+H]⁺ calculated for
C₁₄H₁₈NO₂S: 264.1053;
Found: 264.1055.

Downstream Application: Bioorthogonal Click Chemistry

The terminal alkyne of **N-(1-ethynylcyclohexyl)benzenesulfonamide**[\[2\]](#) is perfectly primed for CuAAC. In drug development, this allows the rapid generation of 1,4-disubstituted 1,2,3-triazole-linked libraries. The catalytic cycle involves the coordination of Cu(I) to the alkyne, forming a copper-acetylide complex, which then undergoes a highly regioselective cycloaddition with an azide-bearing molecule.



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Figure 2: CuAAC catalytic cycle utilizing the terminal alkyne of the target compound.

Conclusion

N-(1-ethynylcyclohexyl)benzenesulfonamide represents a highly versatile intermediate in modern organic synthesis and drug discovery. By understanding the causality behind its synthesis and the rigorous parameters required for its structural characterization, researchers can leverage this molecule to develop novel, sterically stabilized sulfonamide therapeutics and complex bioconjugates.

References

- PubChem. "1-Ethynylcyclohexylamine | C₈H₁₃N | CID 121691". National Center for Biotechnology Information. URL: [\[Link\]](#)
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